Application Note: Regioselective Iodination of 5-Bromo-2-Hydroxypyridine

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Compound of Interest

Compound Name:	*2-Bromo-5-iodopyridin-3-ol*
CAS No.:	*1142191-52-3*
Cat. No.:	*B1521657*

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Executive Summary

This guide details the experimental setup for the regioselective synthesis of 5-bromo-3-iodo-2-hydroxypyridine (also known as 5-bromo-3-iodo-2-pyridone). This scaffold is a critical intermediate in drug discovery, particularly for kinase inhibitors, serving as a bifunctional handle for orthogonal cross-coupling reactions (e.g., Suzuki-Miyaura at C-5, Sonogashira/Heck at C-3).

We present two validated protocols:

- Method A (NIS-Mediated): Ideal for milligram-to-gram scale, prioritizing high purity and mild conditions.
- Method B (Iodine/Base): A cost-effective, "green" chemistry approach suitable for scale-up.

Chemical Context & Regioselectivity Logic

Substrate Analysis

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The starting material, 5-bromo-2-hydroxypyridine, exists in a tautomeric equilibrium between the lactim (hydroxy) and lactam (pyridone) forms. In solution, the 2-pyridone tautomer predominates.

- Electronic Effects: The 5-bromo substituent deactivates the ring toward electrophilic aromatic substitution (EAS). However, the amide-like resonance of the 2-pyridone moiety strongly activates the ortho (C-3) and para (C-5) positions.
- Regiocontrol: Since the C-5 position is blocked by bromine, the C-3 position becomes the exclusive site for electrophilic attack.

Reaction Scheme

The reaction proceeds via electrophilic attack of the iodonium species (

) at the C-3 position.

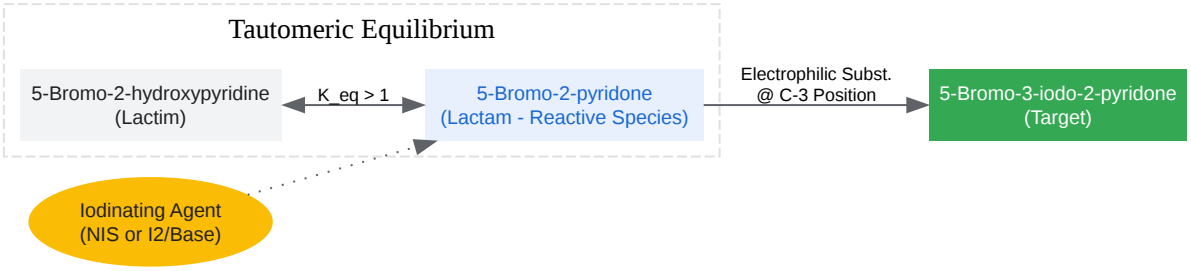

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Figure 1: Reaction scheme illustrating the tautomeric equilibrium and regioselective iodination at C-3.

Experimental Protocols

Method A: N-Iodosuccinimide (NIS) Protocol (High Purity)

Best for: Discovery chemistry (100 mg – 10 g), high functional group tolerance.

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Reagents & Stoichiometry

Component	Equiv.	Role
5-Bromo-2-hydroxypyridine	1.0	Substrate
N-Iodosuccinimide (NIS)	1.1	Iodinating Source
Acetonitrile (MeCN)	[0.2 M]	Solvent (Polar Aprotic)
TFA (Optional)	0.1	Catalyst (if reaction stalls)

Step-by-Step Procedure

- Setup: Charge a round-bottom flask with 5-bromo-2-hydroxypyridine (1.0 eq) and Acetonitrile (5 mL per mmol substrate). Stir until a suspension or solution forms.
- Addition: Add N-Iodosuccinimide (NIS) (1.1 eq) portion-wise over 10 minutes at Room Temperature (20–25°C).
  - Note: Protect from light using aluminum foil, as NIS is photosensitive.
- Reaction: Stir at RT. Monitor by LCMS or TLC (50% EtOAc/Hexane).
  - Timeline: Conversion is usually complete within 2–4 hours. If conversion is <50% after 4 hours, heat to 50°C.
- Quench: Dilute the reaction mixture with Ethyl Acetate. Wash the organic layer with 10% Sodium Thiosulfate (

) solution.
  - Visual Cue: The organic layer will shift from reddish/brown to pale yellow as free iodine is reduced.
- Isolation: Wash with brine, dry over

  , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via silica gel chromatography (0–40% EtOAc in Hexanes).

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Method B: Iodine/Base Protocol (Scale-Up Compatible)

Best for: Process chemistry (>10 g), cost reduction, avoiding succinimide byproducts.

Reagents & Stoichiometry

Component	Equiv.	Role
5-Bromo-2-hydroxypyridine	1.0	Substrate
Iodine ( )	1.05	Iodinating Source
Potassium Carbonate ( )	2.0	Base (Solubilizer)
Water ( )	[0.5 M]	Solvent

Step-by-Step Procedure

- Solubilization: Suspend 5-bromo-2-hydroxypyridine in water. Add (2.0 eq). Stir until the solid dissolves (formation of the phenolate/pyridonate anion).
- Iodination: Add solid Iodine ( ) (1.05 eq) in small portions over 30 minutes.
  - Exotherm: Mild exotherm may occur; maintain temp < 30°C.
- Precipitation: Stir for 3–6 hours. The product often precipitates as the reaction proceeds.
- Acidification: Carefully acidify the mixture to pH ~5–6 using 1M HCl or Acetic Acid. This ensures the product is in the neutral pyridone form, maximizing precipitation.
- Filtration: Filter the solid precipitate.
- Wash: Wash the filter cake with 5% Sodium Thiosulfate (to remove purple iodine stain) followed by cold water.

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- Drying: Dry in a vacuum oven at 45°C.

Analytical Validation & Quality Control

NMR Interpretation

Successful iodination at C-3 is confirmed by the disappearance of the C-3 proton and the change in coupling patterns of the remaining protons.

Position	Starting Material (NMR)	Product (NMR)	Change
C-3	Doublet (Hz)	Absent	Substituted by Iodine
C-4	Doublet of Doublets (dd)	Doublet (Hz)	Coupling to H-3 is lost; only meta coupling to H-6 remains.
C-6	Doublet (Hz)	Doublet (Hz)	Remains adjacent to Nitrogen (deshielded).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Purple Color Persists	Excess Iodine remaining	Wash organic layer (Method A) or filter cake (Method B) with more Sodium Thiosulfate.
Low Conversion	Poor solubility or deactivated ring	Method A: Add 5% TFA or heat to 60°C. Method B: Ensure pH is initially >10 to fully form the anion.
Poly-iodination	Excess reagent	strictly control stoichiometry to 1.0–1.1 eq. Do not add excess "just to be safe."

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Workflow Visualization

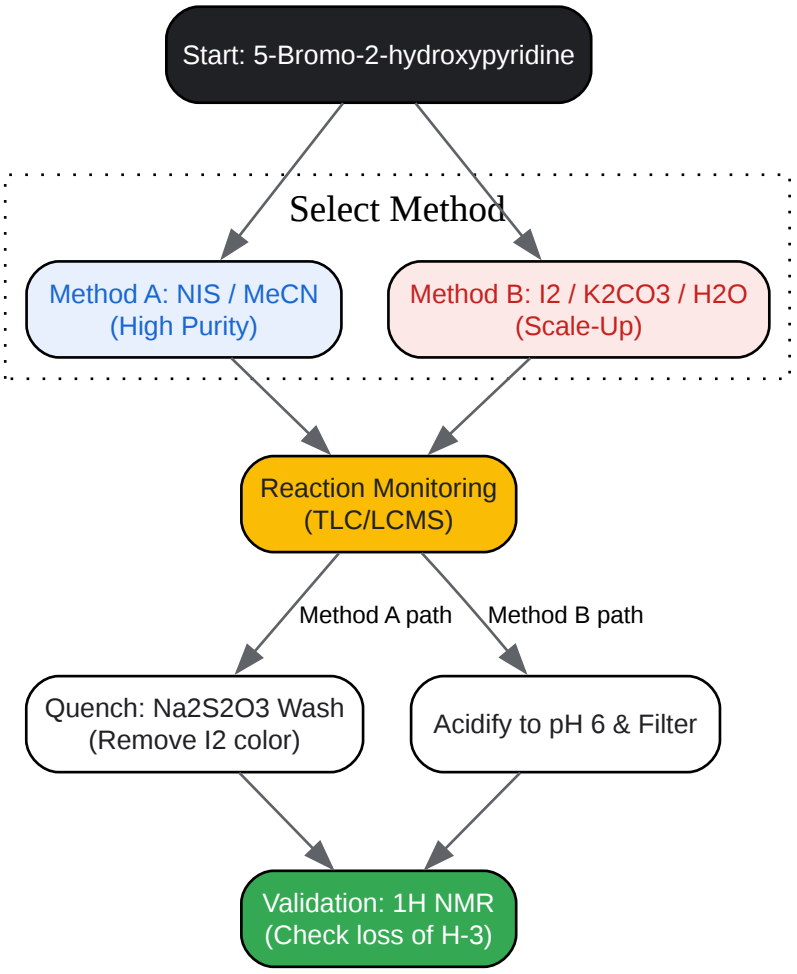

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Figure 2: Decision matrix and workflow for selecting the appropriate iodination protocol.

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